

Experimental protocol for Cephaeline antiviral activity against different viral strains

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Compound of Interest

Compound Name: Cephaeline

Cat. No.: B023452

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Application Notes and Protocols: Evaluating the Antiviral Activity of Cephaeline

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cephaeline, a natural alkaloid, has demonstrated significant antiviral activity against a range of enveloped and non-enveloped viruses. These application notes provide a comprehensive overview of the experimental protocols to assess the in vitro efficacy of **Cephaeline** against various viral strains. The included methodologies detail cytotoxicity assays, viral titer reduction assays (Plaque Reduction and TCID₅₀), and quantitative polymerase chain reaction (qPCR) for viral load determination. Furthermore, a summary of the known antiviral activity and the elucidated mechanism of action of **Cephaeline** are presented.

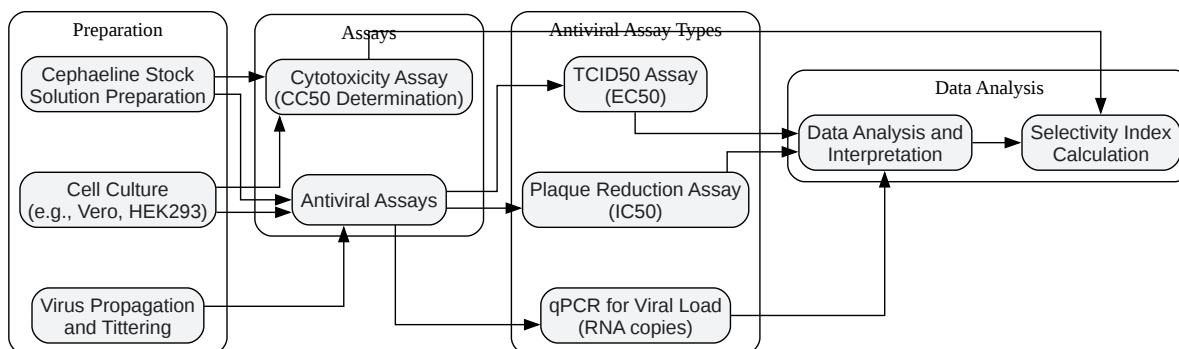
Data Presentation: Antiviral Activity of Cephaeline

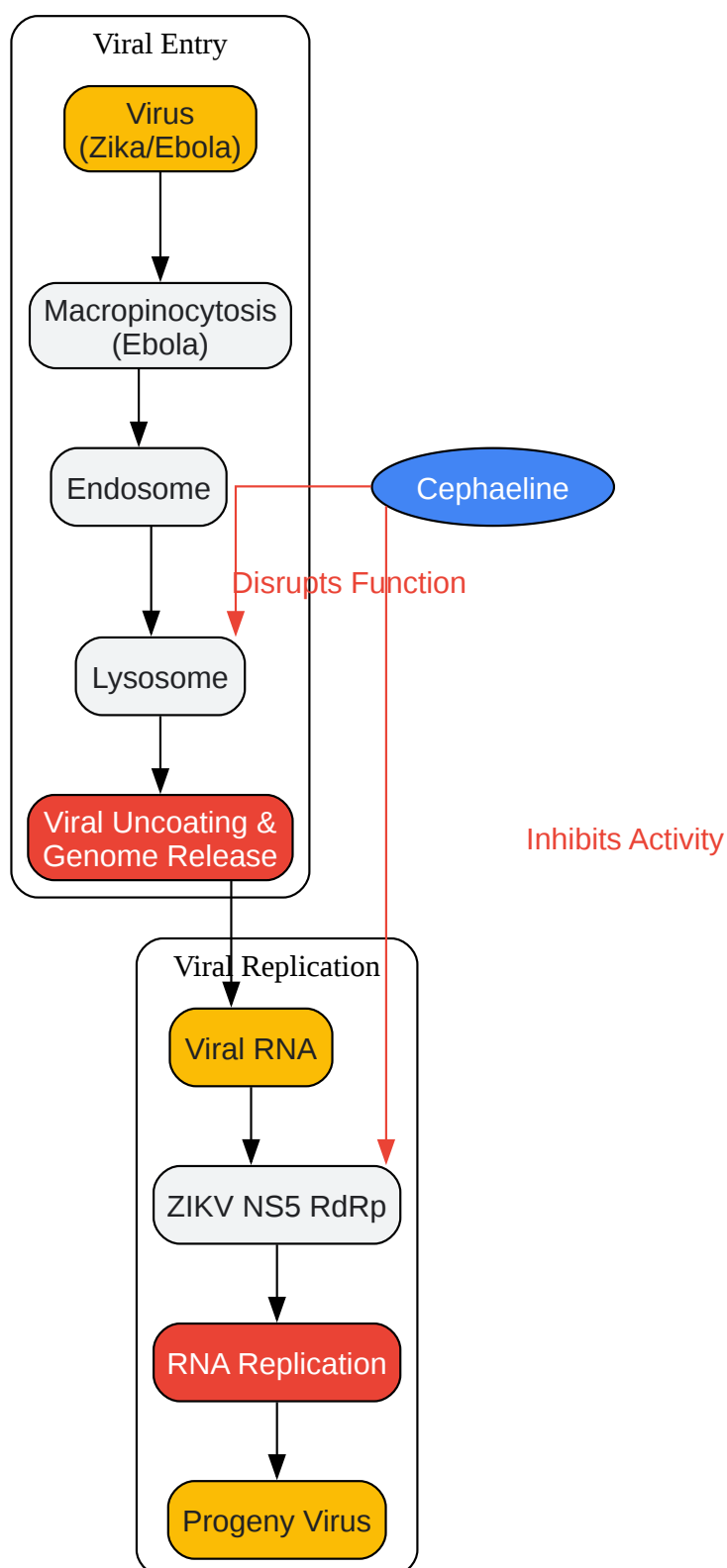
The antiviral efficacy of **Cephaeline** has been quantified against several viral strains. The following table summarizes the key inhibitory and cytotoxic concentrations reported in the literature.

Virus Strain	Cell Line	Assay Type	IC50 / EC50	CC50	Selectivity Index (SI = CC50/IC50)	Reference
Zika Virus (ZIKV)	HEK293	NS1 Protein Expression	26.4 nM	>10 µM	>378	[1][2]
SNB-19	Viral Titer Reduction	3.11 nM	86 nM	27.65	[1][2]	
HEK293	Polymerase Activity (NS5 RdRp)	976 nM	-	-	[3]	
Ebola Virus (EBOV)	Vero E6	Live Virus Infection	22.18 nM	>10 µM	>450	[3]
HeLa	VLP Entry	3.27 µM	>10 µM	>3.06	[3]	
SARS-CoV-2	-	-	0.0123 µM	-	-	[4]
Vaccinia Virus (WR)	BSC40	Viral Replication	IC99 = 60 nM	-	-	[4]

Experimental Workflow

The overall workflow for assessing the antiviral activity of **Cephaeline** involves initial cytotoxicity evaluation followed by specific antiviral assays.





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